

humulene oxide II decomposition products and pathways

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: (1R,3E,7E,11S)-1,5,5,8-tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene

CAS No.: 19888-34-7

Cat. No.: S1556315

Get
Quote

Chemical Profile of Humulene Epoxide II

The table below consolidates the basic identifying information and chemical properties of Humulene Epoxide II from the search results.

Property	Description
CAS Number	19888-34-7 [1] [2] [3]
IUPAC Name	(1R,3E,7E,11R)-1,5,5,8-tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene [1] [2]
Molecular Formula	C ₁₅ H ₂₄ O [1] [2] [3]
Molecular Weight	220.35 g/mol [1] [2] [3]
Melting Point	168-169.5 °C [2]
Boiling Point	285.6 °C [2]
Density	0.907±0.06 g/cm ³ (Predicted) [2]

Property	Description
Solubility	Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, acetone, etc. [2]
Form	Solid/Powder [2] [3]
Storage	Keep container tightly sealed in a cool, well-ventilated area. Store at -20°C (powder) or -80°C (in solvent) [3].

Known Decomposition & Reaction Context

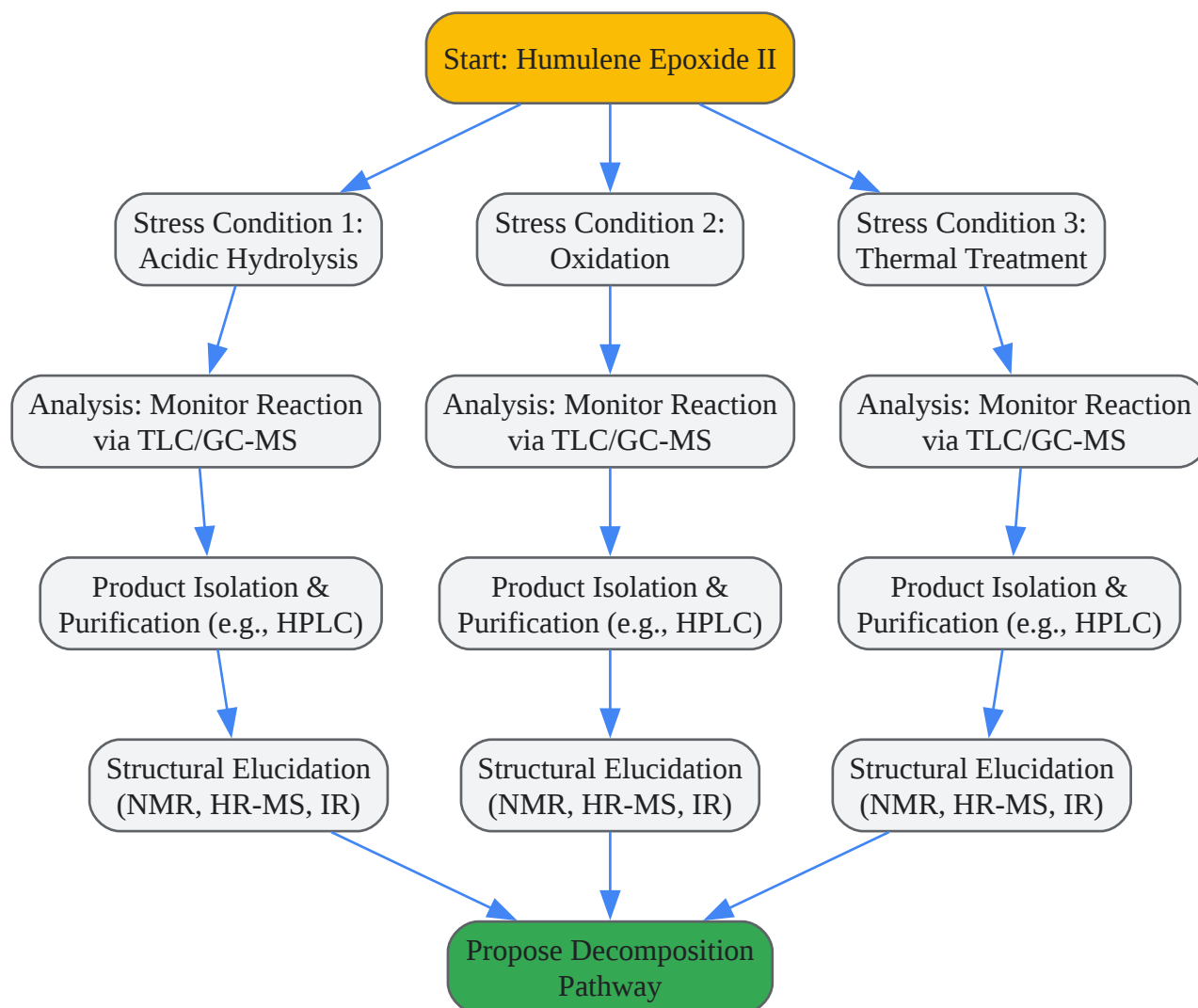
While a full decomposition pathway is not available, the literature provides crucial context on its reactivity and known degradation scenarios.

- **Acidic Conditions:** Hydrolysis of related humulene epoxides (like the 1,2- and 4,5-epoxides) in buffer solutions at pH 4 produces complex mixtures of bicyclic and tricyclic ring systems through transannular cyclizations [4]. This suggests that Humulene Epoxide II is also highly reactive under acidic conditions, and its decomposition would likely be complex.
- **Lewis Acid Catalysis:** Treatment of humulene-8,9-epoxide with SnCl₄ leads to transannulation and rearrangement, forming a single bicyclic alcohol [4]. This indicates that Lewis acids can trigger specific rearrangement pathways.
- **Thermal Decomposition & Incompatibilities:** The compound is stable under recommended storage conditions but may decompose upon heating to emit toxic fumes [3]. It is incompatible with **strong acids, strong alkalis, and strong oxidizing or reducing agents** [3].

Research Gaps & Investigation Strategies

The specific decomposition products and detailed pathways for Humulene Epoxide II remain uncharacterized. Here are suggested strategies to address this knowledge gap:

- **Review Broader Humulene Chemistry:** As shown in the search results, the behavior of other humulene epoxides can serve as a useful model [4]. Investigating the decomposition of its parent compound, α -humulene, may also provide valuable mechanistic insights [4] [5].
- **Propose Experimental Pathways:** Since established protocols are not available, you may need to design experiments. The following diagram outlines a proposed high-level workflow to systematically investigate the decomposition of Humulene Epoxide II.



[Click to download full resolution via product page](#)

Frequently Asked Questions (FAQs)

Q1: What are the major safety concerns when handling Humulene Epoxide II? A1: According to the Safety Data Sheet, it is **harmful if swallowed (H302)** and **very toxic to aquatic life with long-lasting effects (H410)**. Personal protective equipment, including safety goggles, gloves, and impervious clothing, is advised. Avoid releasing the chemical into the environment [3].

Q2: My reaction with Humulene Epoxide II yielded multiple unexpected products. Why? A2: This is consistent with the literature. The humulene skeleton and its epoxides are known to undergo complex

transannular cyclizations and rearrangements, especially under acidic conditions or in the presence of Lewis acids [4]. The formation of multiple bicyclic and tricyclic products is a characteristic of its reactivity.

Q3: Where can I source Humulene Epoxide II for research? A3: The compound is available from several chemical suppliers specializing in research chemicals, as listed on chemical databases [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Buy Humulene epoxide II | 19888-34-7 [smolecule.com]
2. 19888-34-7 | CAS DataBase [chemicalbook.com]
3. Humulene epoxide II|19888-34-7|MSDS [dcchemicals.com]
4. Humulene - an overview | ScienceDirect Topics [sciencedirect.com]
5. Humulene - an overview | ScienceDirect Topics [sciencedirect.com]

To cite this document: Smolecule. [humulene oxide II decomposition products and pathways].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1556315#humulene-oxide-ii-decomposition-products-and-pathways>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com